

Essential Safety and Logistics for Handling Felodipine 3,5-dimethyl ester

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Compound of Interest

Compound Name: Felodipine 3,5-dimethyl ester

Cat. No.: B193179

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational plans, and disposal guidelines for **Felodipine 3,5-dimethyl ester**.

Chemical Identifier:

Compound Name	Felodipine 3,5-dimethyl ester
Synonyms	4-(2,3-Dichlorophenyl)-1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylic Acid 3,5-Dimethyl Ester, Felodipine Impurity A
CAS Number	91189-59-2

Personal Protective Equipment (PPE)

When handling **Felodipine 3,5-dimethyl ester**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2]
Skin Protection	Protective Gloves	Handle with chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[1]
Protective Clothing	Wear fire/flammable resistant and impervious clothing. A lab coat is required.[1][2]	
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[1] In case of dust formation, a dust respirator is recommended.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- Ventilation: Handle in a well-ventilated place, preferably within a chemical fume hood.[1]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1][3] Do not ingest or inhale.
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols.[1] Use non-sparking tools.
- Hygiene: Wash hands thoroughly after handling.[1][3] Do not eat, drink, or smoke in the handling area.[1][3]

Storage:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Incompatibilities: Keep away from oxidizing agents.
- Conditions: Protect from light and moisture.

Disposal Plan

Proper disposal of **Felodipine 3,5-dimethyl ester** and its containers is critical to prevent environmental contamination and adhere to regulations. This material should be treated as hazardous waste.

Waste Generation and Collection:

- Segregation: Collect waste material in a designated, labeled, and suitable container.
- Contaminated Materials: Any materials that come into contact with the compound, including gloves, absorbent paper, and containers, should be treated as hazardous waste.

Disposal Procedure:

- Licensed Disposal Company: Dispose of contents and container through a licensed hazardous material disposal company.[\[2\]](#)[\[3\]](#)
- Regulatory Compliance: Ensure compliance with all federal, state, and local regulations for hazardous waste disposal.
- Environmental Protection: Avoid release to the environment.[\[4\]](#) Prevent entry into drains, water courses, or onto the ground.[\[2\]](#)

Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

Minor Spills:

- Evacuate and Ventilate: Evacuate unnecessary personnel and ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as outlined above.
- Containment: Use dry clean-up procedures and avoid generating dust.^[1]
- Clean-up: Gently sweep or vacuum up the spilled solid. Dampen with water to prevent dusting before sweeping.
- Collection: Place the collected material in a suitable container for disposal.

Major Spills:

- Alert and Evacuate: Alert others in the area and evacuate immediately.
- Emergency Responders: Contact your institution's emergency responders.
- Containment: If safe to do so, prevent further spread of the spill.

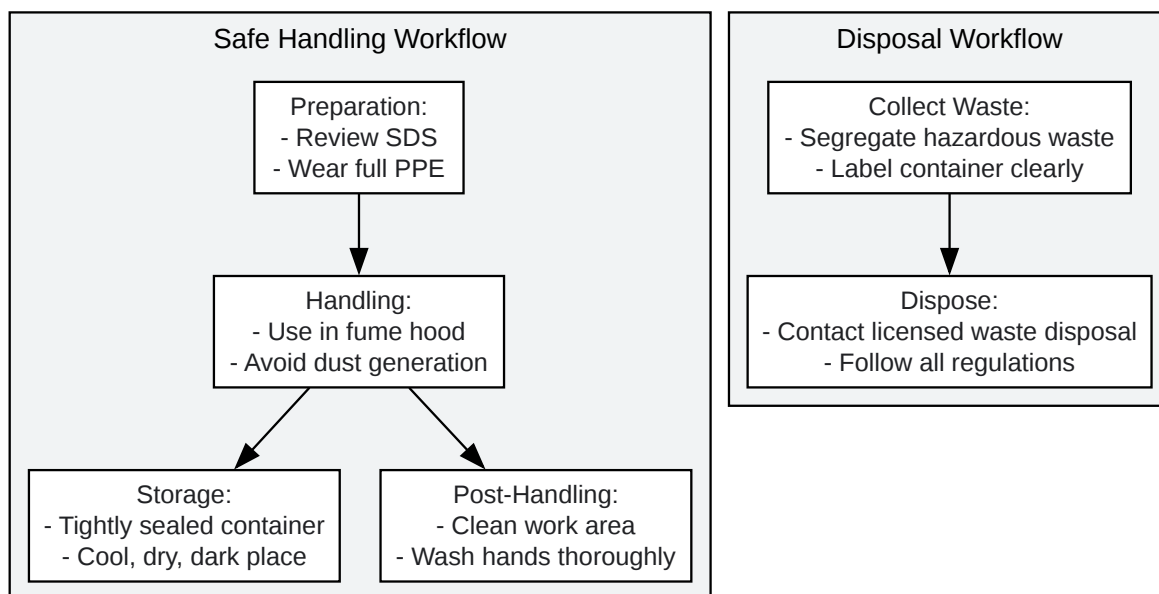
Quantitative Data

The following table summarizes available toxicological data for the closely related compound, Felodipine (CAS: 72509-76-3), as specific data for **Felodipine 3,5-dimethyl ester** is limited. This data should be used as a reference for assessing potential hazards.

Data Point	Value	Species
Oral LD50	1,050 mg/kg	Rat ^[5]
Oral LD50	250 mg/kg	Mouse ^[5]
Intraperitoneal LD50	23 mg/kg	Rat ^[5]
Intraperitoneal LD50	76 mg/kg	Mouse ^[5]
Subcutaneous LD50	>600 mg/kg	Rat ^[5]
Subcutaneous LD50	3,100 mg/kg	Mouse ^[5]

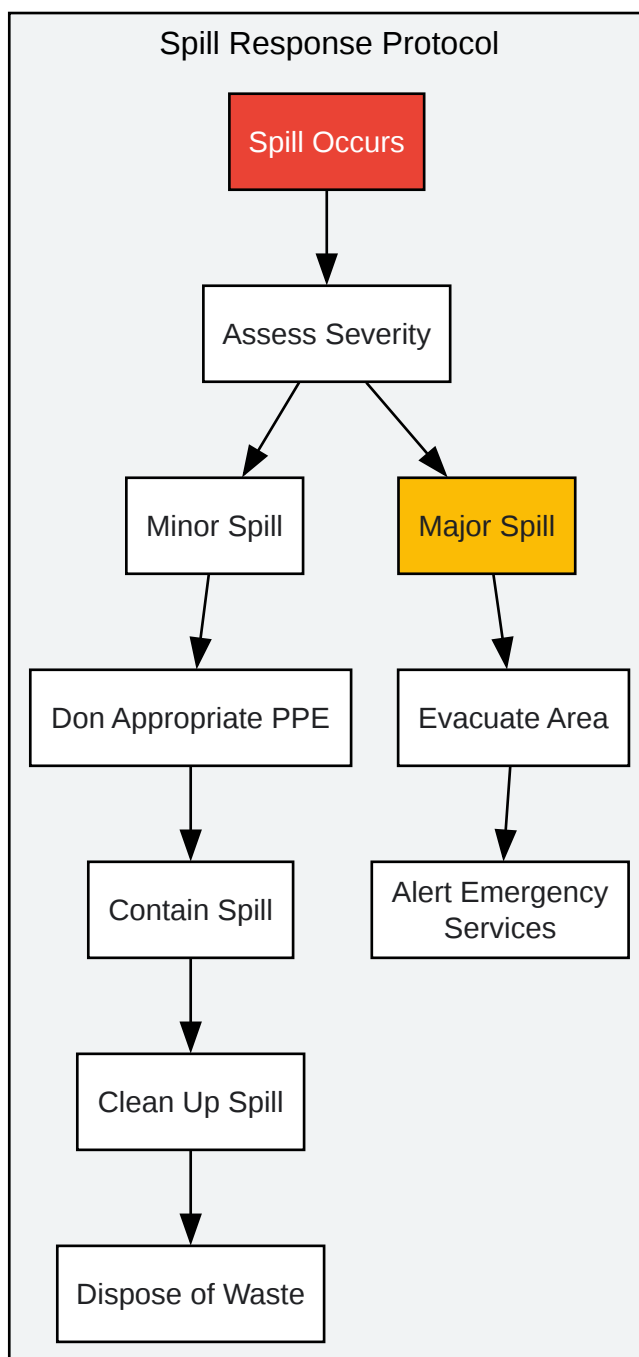
Experimental Workflow and Safety Procedures

The following diagrams illustrate the necessary workflows for safe handling and emergency response.



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Caption: Workflow for handling and disposal of **Felodipine 3,5-dimethyl ester**.



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